

Proper Disposal of cis-3-Aminocyclohexanecarboxylic Acid: A Step-by-Step Guide

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Compound of Interest

Compound Name: *cis-3-Aminocyclohexanecarboxylic acid*

Cat. No.: B1229652

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is a critical component of laboratory operations. This guide provides essential safety and logistical information for the proper disposal of **cis-3-Aminocyclohexanecarboxylic acid**, ensuring compliance with general laboratory safety standards and minimizing environmental impact.

Summary of Safety and Disposal Information

The following table summarizes key data for **cis-3-Aminocyclohexanecarboxylic acid**, offering a quick reference for safety and handling.

Property	Data	Source(s)
Chemical Name	cis-3-Aminocyclohexanecarboxylic acid	N/A
CAS Number	16636-51-4	TCI Chemicals
Molecular Formula	C7H13NO2	PubChem
Physical State	Solid	Fisher Scientific
Appearance	White crystalline powder	Chem-Impex
Hazard Classification (EC No 1272/2008)	Not a hazardous substance or mixture. [1]	TCI Chemicals
GHS Hazard Statements (PubChem)	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation. [2]	PubChem
Personal Protective Equipment (PPE)	Chemical safety goggles, protective gloves (e.g., nitrile rubber), lab coat, and respiratory protection if dust is generated. [3] [4] [5]	ChemicalBook, Fisher Scientific
Primary Disposal Route	Collection as chemical waste for disposal by a licensed contractor. Do not dispose of down the drain or in regular trash. [1] [6]	TCI Chemicals, American Chemical Society

Experimental Protocol: Step-by-Step Disposal Procedure

The following procedure outlines the recommended steps for the safe disposal of **cis-3-Aminocyclohexanecarboxylic acid** from a laboratory setting. This protocol is based on

general chemical waste guidelines and should be adapted to comply with all local, regional, and national regulations.[1][4]

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Before handling the chemical, ensure you are wearing appropriate PPE, including a lab coat, chemical safety goggles, and nitrile gloves.[3]
- If there is a risk of generating dust, perform all handling within a fume hood or use a dust mask or respirator.[1][5]
- Ensure an eyewash station and safety shower are readily accessible.[1]

2. Waste Collection:

- Collect waste **cis-3-Aminocyclohexanecarboxylic acid** in a designated, compatible, and properly sealed waste container. The original product container is often a suitable choice.
- The container must be made of a material that will not react with the chemical (e.g., high-density polyethylene - HDPE).
- Do not mix this waste with other waste streams, such as solvents or strong acids and bases, to avoid unintended reactions.

3. Labeling of Waste Container:

- Clearly label the waste container with the words "HAZARDOUS WASTE" (or as required by your institution's waste management program), the full chemical name ("**cis-3-Aminocyclohexanecarboxylic acid**"), and the approximate quantity of the waste.
- Ensure the label is legible and securely attached to the container.

4. Storage of Chemical Waste:

- Store the sealed waste container in a designated, well-ventilated, and secure chemical waste storage area.
- The storage area should be away from incompatible materials.

5. Final Disposal:

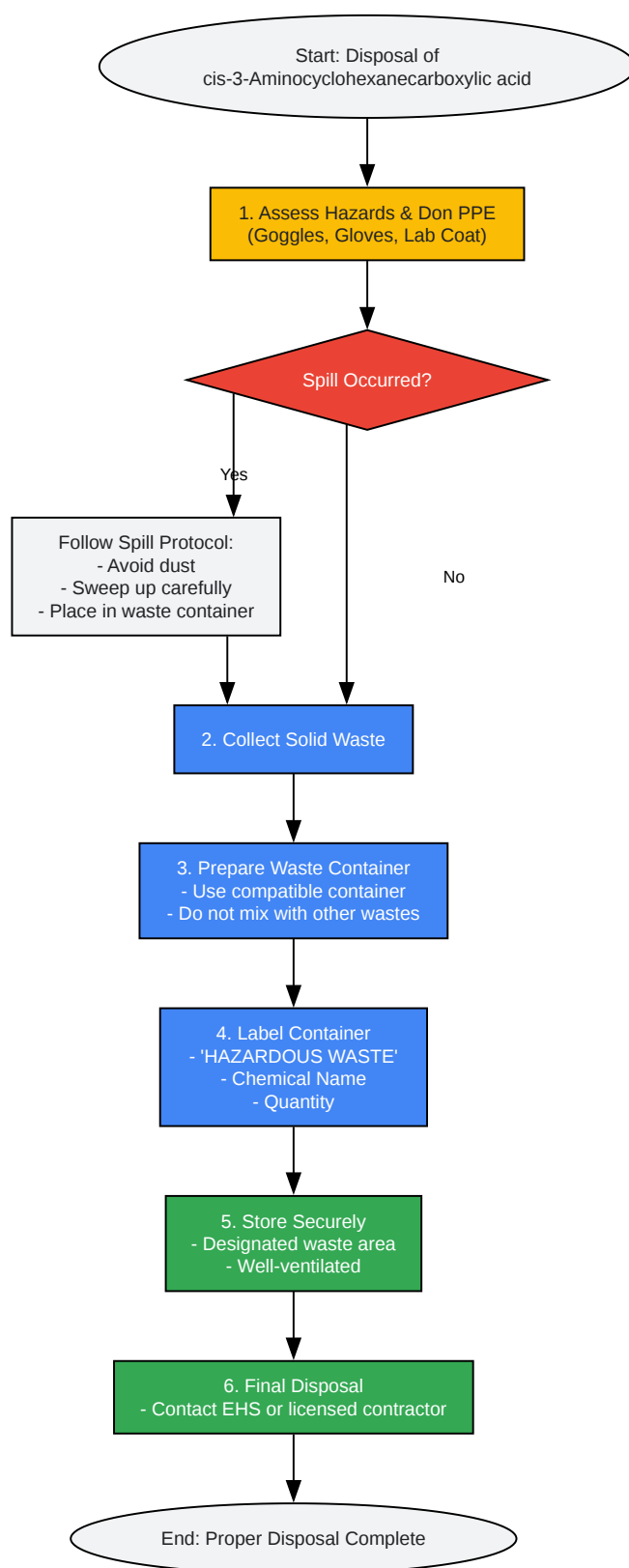
- Arrange for the collection and disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[1]
- Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) if available.

6. Spill and Emergency Procedures:

- In case of a spill, avoid generating dust.[3]
- For a small, dry spill, carefully sweep up the material and place it in the designated chemical waste container.[4]
- For a larger spill, or if you are unsure how to proceed, evacuate the area and contact your institution's EHS or emergency response team.
- In case of contact with skin or eyes, flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[1][5]

Disposal Workflow Diagram

The following diagram illustrates the logical steps and decision points for the proper disposal of **cis-3-Aminocyclohexanecarboxylic acid**.



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Caption: Disposal workflow for **cis-3-Aminocyclohexanecarboxylic acid**.

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